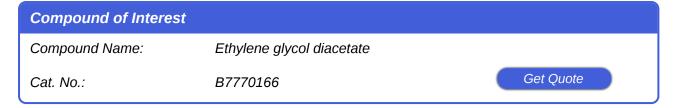


# Physical properties of ethylene glycol diacetate (boiling point, density)

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An In-depth Technical Guide to the Physical Properties of Ethylene Glycol Diacetate

This guide provides a comprehensive overview of the key physical properties of **ethylene glycol diacetate**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require precise data and standardized experimental methodologies.

## **Physical Properties of Ethylene Glycol Diacetate**

**Ethylene glycol diacetate**, also known as ethylene diacetate or glycol diacetate, is a colorless liquid with a mild, pleasant odor.[1][2][3] It serves as a slow-evaporating solvent in various industrial applications, including coatings, inks, and resins.[2][3][4][5][6]

#### **Quantitative Data Summary**

The boiling point and density of **ethylene glycol diacetate** from various sources are summarized below. The slight variations in reported values can be attributed to differences in measurement techniques and sample purity.



Physical Property	Value	Conditions
Boiling Point	191 °C (376 °F)	Not specified
190 °C (374 °F)	Not specified	
186-187 °C (367-369 °F)	at 760 mmHg	
Density	1.1050 - 1.1150 g/cm <sup>3</sup>	Not specified
1.104 g/mL	at 20 °C (68 °F)[1][2][7]	
1.102 g/cm <sup>3</sup>	at 20 °C	_
1.105 g/mL	at 20 °C	_
1.128 g/mL	at 25 °C	_
9.2 lb/gal	Not specified	_

## **Experimental Protocols**

Accurate determination of physical properties is critical for chemical characterization and application. The following are standard methodologies for measuring the boiling point and density of liquids like **ethylene glycol diacetate**.

### **Boiling Point Determination**

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[8]

- 1. Distillation Method: This is a common and accurate method for determining the boiling point of a pure liquid.[9]
- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source.
- Procedure:
  - The liquid is placed in the distillation flask.



- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the flask to accurately measure the temperature of the vapor.
- The liquid is heated to a gentle boil.
- As the liquid boils, its vapor travels into the condenser, where it cools and liquefies, and the distillate is collected in the receiving flask.
- The temperature is recorded when it becomes constant. This stable temperature is the boiling point of the liquid.[9]
- 2. Micro-Boiling Point (Capillary) Method: This method is suitable when only a small amount of the substance is available.[10]
- Apparatus: A small test tube, a capillary tube (sealed at one end), a thermometer, and a
  heating bath (e.g., Thiele tube or aluminum block).[10][11]
- Procedure:
  - A few drops of the liquid are placed in the small test tube.
  - The capillary tube is placed in the test tube with its open end down.
  - The apparatus is heated. Initially, a stream of air bubbles will be seen escaping from the capillary tube.
  - Heating continues until a rapid and continuous stream of bubbles emerges from the capillary. This indicates the liquid has reached its boiling point.
  - The heating is stopped, and the apparatus is allowed to cool.
  - The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[8][10]

#### **Density Determination**

Density is defined as the mass of a substance per unit volume.

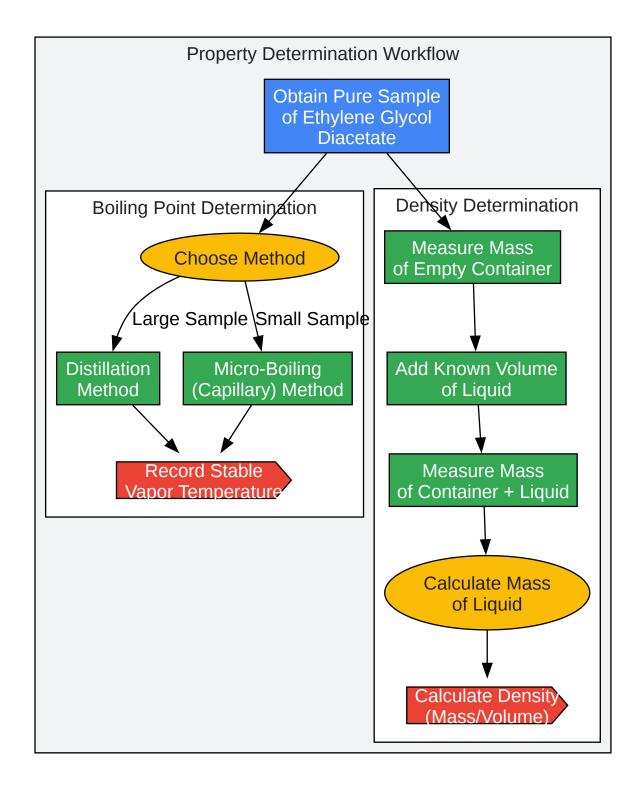


- 1. Direct Mass and Volume Measurement: This is a straightforward method for determining the density of a liquid.
- Apparatus: A volumetric flask or graduated cylinder and a precision balance.[12][13]
- Procedure:
  - The mass of a clean, dry empty measuring cylinder is accurately measured using the balance.[12][13]
  - A known volume of the liquid is carefully added to the measuring cylinder. The volume is read from the bottom of the meniscus.[12]
  - The measuring cylinder containing the liquid is reweighed to determine the mass of the liquid.[12]
  - The density is calculated by dividing the mass of the liquid by its volume (Density = Mass / Volume).[14] For higher accuracy, measurements should be repeated and an average value calculated.[12]

#### **Workflow Visualization**

The logical flow for the experimental determination of these physical properties can be visualized as follows.





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Caption: Workflow for determining the boiling point and density of a liquid sample.



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